

Application Notes and Protocols: Spray Drying of Beta-Lactose for Pharmaceutical Applications

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Lactose is a widely utilized excipient in the pharmaceutical industry due to its cost-effectiveness, availability, bland taste, low hygroscopicity, and excellent physical and chemical stability.[1] Spray drying is a continuous, single-step process that transforms a liquid feed into a dry powder, offering precise control over particle size, morphology, and solid-state properties.
[2][3] For pharmaceutical applications, spray drying of lactose, particularly the beta-anomer, is employed to produce materials with enhanced flowability and compressibility, making them suitable for direct compression (DC) tablet manufacturing and as carriers in dry powder inhaler (DPI) formulations.[4][5][6]

The process involves atomizing a lactose solution or suspension into fine droplets within a heated drying chamber. The rapid evaporation of the solvent results in the formation of spherical particles, often with a controlled level of amorphous content.[4][5] This amorphous component contributes to improved compressibility by enabling a higher degree of plastic deformation and better binding properties.[4][5] Typically, spray-dried lactose contains 9–12% β-lactose, predominantly within the amorphous matrix.[4][5] The ratio of crystalline to amorphous material, as well as the anomeric composition, can be manipulated by controlling the spray drying process parameters.

These application notes provide a detailed protocol for the spray drying of **beta-lactose** and summarize the key process parameters and their influence on the final product characteristics.



Experimental Protocols Materials

- α-Lactose monohydrate (Pharmaceutical Grade)
- Deionized Water
- Spray Dryer (e.g., Büchi Mini Spray Dryer B-290 or equivalent)
- Analytical balance
- Magnetic stirrer and hot plate
- · Sieves for particle size classification

Feed Solution Preparation

- Mutarotation to achieve a high **beta-lactose** content: To maximize the proportion of β -lactose in the feed solution, prepare a 10-20% (w/v) aqueous solution of α -lactose monohydrate.
- Heat the solution to approximately 80-90°C while stirring continuously until all lactose is dissolved.
- Maintain this temperature for at least one hour to allow for mutarotation, the process by which α-lactose converts to its β-anomer in solution. At equilibrium at elevated temperatures, the solution will contain a higher proportion of β-lactose.
- Cool the solution to the desired feed temperature before commencing the spray drying process.

Spray Drying Procedure

- Instrument Setup:
 - Assemble the spray dryer according to the manufacturer's instructions.
 - Select a nozzle with an appropriate orifice size (e.g., 0.7 mm).



- Ensure the cyclone and collection vessel are clean and properly fitted.
- Process Parameter Settings:
 - Set the inlet temperature to the desired value (e.g., 120°C, 160°C, or 190°C).
 - Set the aspirator to 100%.
 - Set the atomizing gas flow rate (e.g., 400-800 L/h).
 - Set the feed pump rate to the desired value (e.g., 20 mL/min).
- Drying Process:
 - Start the spray dryer and allow the inlet temperature to stabilize.
 - Begin by pumping deionized water through the nozzle to ensure proper atomization and to wet the drying chamber, which can help to minimize initial product loss to the chamber walls.
 - Once the outlet temperature stabilizes, switch the feed from water to the prepared lactose solution.
 - Continuously monitor the inlet and outlet temperatures throughout the process.
- Product Collection:
 - After the entire lactose solution has been sprayed, continue to run the aspirator for a few minutes to ensure all the product is collected in the cyclone.
 - Carefully collect the spray-dried powder from the collection vessel.
 - Store the collected powder in a desiccator to prevent moisture absorption, which can lead to crystallization of the amorphous content.

Characterization of Spray-Dried Lactose

Particle Size and Morphology:



- Analyze the particle size distribution using laser diffraction.
- Examine the particle morphology using Scanning Electron Microscopy (SEM). Spray-dried lactose particles are typically spherical.
- Solid-State Characterization:
 - Determine the amorphous content and glass transition temperature (Tg) using Differential Scanning Calorimetry (DSC).
 - Assess the crystallinity and identify polymorphic forms using X-ray Powder Diffraction (XRPD).
- · Moisture Content:
 - Measure the residual moisture content using Karl Fischer titration or a moisture analyzer.
- · Flow Properties:
 - Evaluate the flowability of the powder by measuring the Carr's Index and Hausner Ratio.

Data Presentation

The following tables summarize the influence of key spray drying parameters on the physicochemical properties of the resulting lactose powder.

Table 1: Effect of Inlet Temperature and Feed Concentration on Moisture Content of Spray-Dried Lactose



Inlet Temperature (°C)	Feed Concentration (% w/v)	Outlet Temperature (°C)	Moisture Content (%)
120	10	73-78	1.5 - 2.0
160	10	85-90	1.0 - 1.5
190	10	90-95	0.8 - 1.2
120	20	78-83	2.0 - 2.5
160	20	90-94	1.5 - 2.0
190	20	95-100	1.0 - 1.5

Data synthesized from multiple sources for illustrative purposes.

Table 2: Influence of Spray Drying Parameters on Particle Size and Crystallinity

Inlet Temperature (°C)	Feed Rate (mL/min)	Atomizer Speed (rpm)	Volume Mean Diameter (µm)	Degree of Crystallinity (%)
134	20	49,000	25 - 35	~55
160	20	49,000	25 - 35	~65
210	20	49,000	25 - 35	~76

Higher inlet temperatures generally lead to a higher degree of crystallinity.[8] Data is illustrative and depends on the specific spray dryer and conditions.

Table 3: Anomeric Composition of Feed Solution and Spray-Dried Product



Feed Temperature (°C)	% α-Lactose in Solution	% β-Lactose in Solution	% α-Lactose in Amorphous Solid	% β-Lactose in Amorphous Solid
25	40	60	63	37
40	43	57	48	52
50	44	56	43	57

The anomeric composition of the amorphous solid is influenced by the feed solution temperature.[9]

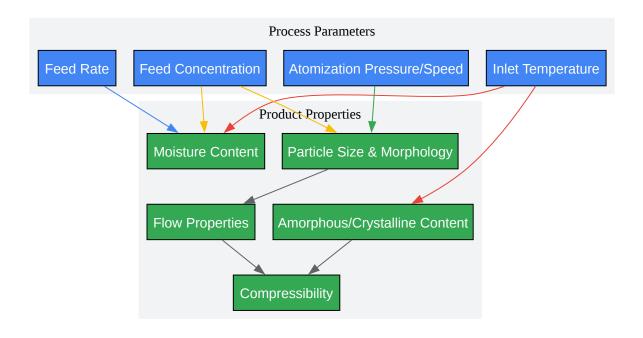
Visualizations



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Caption: Experimental workflow for the spray drying of **beta-lactose**.





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Caption: Relationship between spray drying parameters and lactose properties.

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